

comparative analysis of terpinyl butyrate with other terpene esters

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Terpinyl butyrate

Cat. No.: B1594661

[Get Quote](#)

A Comparative Analysis of **Terpinyl Butyrate** and Other Commercially Significant Terpene Esters

This guide provides a detailed comparative analysis of **terpinyl butyrate** against other widely utilized terpene esters, namely terpinyl acetate, geranyl acetate, and linalyl acetate. The comparison focuses on physicochemical properties, sensory profiles, synthesis methodologies, and biological activities to support researchers, scientists, and drug development professionals in their selection and application of these compounds.

Physicochemical and Sensory Properties

Terpene esters are valued for their distinct chemical characteristics and sensory profiles, which dictate their application in various industries. **Terpinyl butyrate**, an ester of α -terpineol and butyric acid, is noted for its fruity and floral aroma.^[1] Its properties are best understood when compared with esters derived from the same terpene alcohol (terpinyl acetate) and other common terpene alcohols (geranyl acetate, linalyl acetate).

Quantitative physicochemical data for these esters are summarized in Table 1, while their sensory profiles are detailed in Table 2.

Table 1: Comparative Physicochemical Properties of Selected Terpene Esters

Property	Terpinyl Butyrate	Terpinyl Acetate	Geranyl Acetate	Linalyl Acetate
Molecular Formula	C₁₄H₂₄O₂ [2] [3]	C₁₂H₂₀O₂	C₁₂H₂₀O₂ [4]	C₁₂H₂₀O₂ [5]
Molecular Weight	224.34 g/mol [2] [3]	196.29 g/mol	196.29 g/mol [4]	196.29 g/mol [5]
Boiling Point	244 - 246 °C [6] [7]	~220 °C	243 - 245 °C [8]	220 °C [5] [9]
Density	~0.938 - 0.968 g/mL [6] [7]	~0.953 - 0.963 g/mL	~0.906 - 0.914 g/mL [4]	~0.895 - 0.912 g/cm ³ [9] [10]
Refractive Index	~1.4650 @ 20°C [6]	~1.464 - 1.467 @ 20°C	~1.457 - 1.465 @ 20°C [4]	~1.449 - 1.453 @ 20°C [10] [11]
LogP	~3.2 - 4.75 [3] [7]	~3.3 - 4.4	~3.7 - 4.0	~3.93 [5]
Water Solubility	0.9352 mg/L @ 25°C (est.) [7]	~29.1 mg/L @ 25°C (est.)	18.24 mg/L @ 25°C (est.) [12]	~30 mg/L @ 25°C [13]

| Flash Point | >100 °C[\[7\]](#) | 99 °C | 94 °C[\[11\]](#) | 69.6 - 94 °C[\[9\]](#)[\[11\]](#) |

Table 2: Comparative Sensory Profiles of Selected Terpene Esters

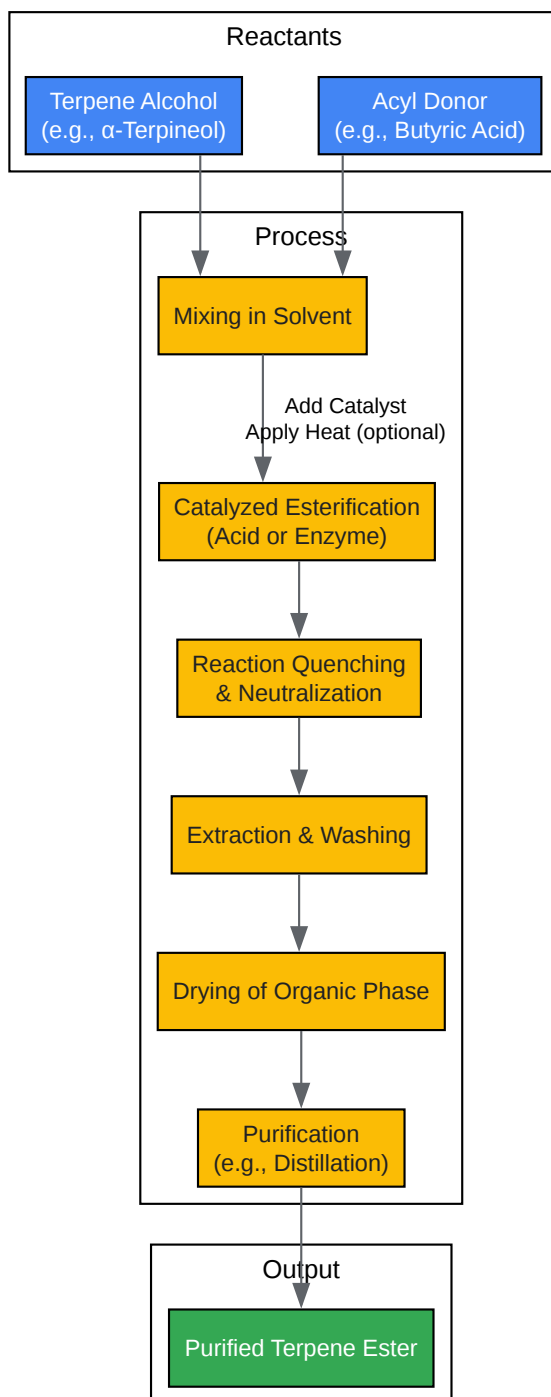
Ester	Odor Profile	Taste Profile
Terpinyl Butyrate	Fruity, floral, rosemary-like, with a balsamic undertone. [1] [3] [6]	Bittersweet, reminiscent of plum and peach. [7]
Terpinyl Acetate	Herbaceous, lavender, bergamot, with a fresh and clean profile.	Fruity, slightly bitter.
Geranyl Acetate	Fresh, rosy-floral, fruity (pear-like), with green nuances. [4] [14]	Sweet, fruity, slightly bitter. [15]

| Linalyl Acetate | Floral, fruity, reminiscent of bergamot and lavender.[9][11] | Fruity, similar to bergamot mint oil.[9] |

Synthesis and Production

The primary method for synthesizing terpene esters is through the esterification of a terpene alcohol with a carboxylic acid or its derivative (e.g., acid anhydride).[16][17] This process can be catalyzed by acids or, increasingly, by enzymes such as lipases, which offer a more environmentally friendly approach.[17][18]

General Workflow for Terpene Ester Synthesis



[Click to download full resolution via product page](#)

Workflow for Terpene Ester Synthesis.

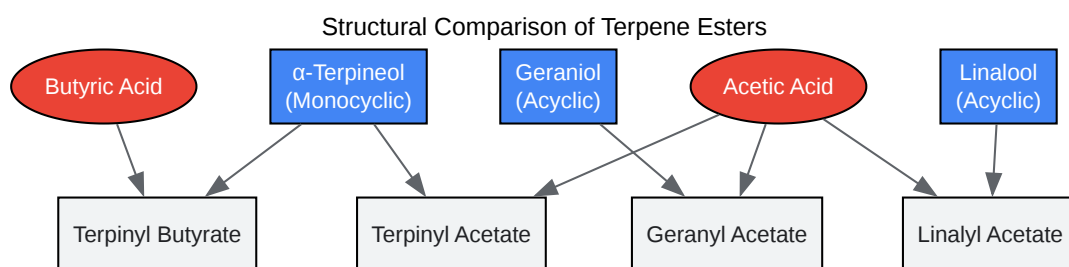
Experimental Protocol: Generalized Enzymatic Esterification

This protocol describes a general method for the synthesis of **terpinyl butyrate** using an immobilized lipase catalyst in a non-aqueous system.

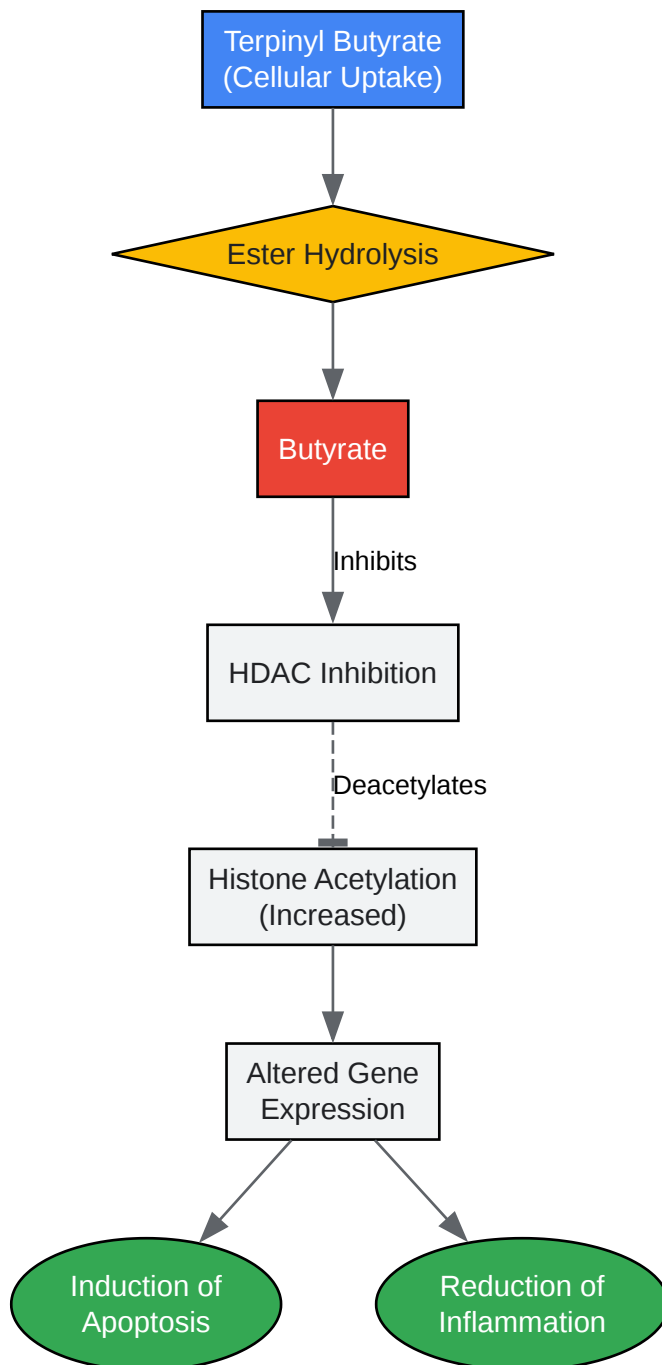
- **Reactant Preparation:** Prepare equimolar solutions of α -terpineol and butyric acid (e.g., 100 mM each) in a suitable organic solvent like isooctane or hexane.[19]
- **Enzyme Addition:** Add immobilized lipase (e.g., Candida antarctica lipase B, Novozym 435) to the reaction mixture. The enzyme loading is typically 1-10% (w/v) of the total reaction volume.
- **Reaction Conditions:** Incubate the mixture in a sealed vessel with agitation (e.g., 150-200 rpm) at a controlled temperature, typically between 40-60°C.[18] The reaction progress is monitored over time (e.g., 8-48 hours) using gas chromatography (GC) or high-performance liquid chromatography (HPLC).
- **Enzyme Removal:** After the reaction reaches the desired conversion, separate the immobilized enzyme from the reaction mixture by simple filtration for potential reuse.
- **Product Purification:** Remove the solvent from the filtrate under reduced pressure using a rotary evaporator. The crude product can be further purified by washing with a dilute sodium bicarbonate solution to remove unreacted butyric acid, followed by washing with brine, drying over anhydrous sodium sulfate, and finally, vacuum distillation to obtain the pure **terpinyl butyrate**.

Comparative Biological Activity

While traditionally used for their sensory properties, terpenes and their derivatives are gaining significant attention for their potential therapeutic effects, including antimicrobial, anti-inflammatory, and anticancer activities.[20][21][22]



Potential Cellular Action of Butyrate Moiety

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. alpha-Terpinyl butyrate | C₁₄H₂₄O₂ | CID 578423 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scent.vn [scent.vn]
- 4. gyanflavoursexport.com [gyanflavoursexport.com]
- 5. ScenTree - Linalyl acetate (CAS N° 115-95-7) [scentree.co]
- 6. TERPINYL BUTYRATE | 2153-28-8 [chemicalbook.com]
- 7. terpinyl butyrate, 2153-28-8 [thegoodscentcompany.com]
- 8. chemimpex.com [chemimpex.com]
- 9. Linalyl acetate - Wikipedia [en.wikipedia.org]
- 10. linalyl acetate, 115-95-7 [thegoodscentcompany.com]
- 11. ScenTree - Linalyl acetate (CAS N° 115-95-7) [scentree.co]
- 12. foreverest.net [foreverest.net]
- 13. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 14. Geranyl Acetate (105-87-3) – Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 15. Geranyl acetate CAS#: 105-87-3 [m.chemicalbook.com]
- 16. Ester - Wikipedia [en.wikipedia.org]
- 17. Buy TERPINYLBUTYRATE | 1334-94-7 [smolecule.com]
- 18. Synthesis of terpinyl acetate by lipase-catalyzed esterification in supercritical carbon dioxide - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Synthesis of Short-Chain Alkyl Butyrate through Esterification Reaction Using Immobilized Rhodococcus Cutinase and Analysis of Substrate Specificity through Molecular Docking - PMC [pmc.ncbi.nlm.nih.gov]

- 20. Comparative Analysis of Volatile Terpenes and Terpenoids in the Leaves of Pinus Species—A Potentially Abundant Renewable Resource - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Terpenes and terpenoids as main bioactive compounds of essential oils, their roles in human health and potential application as natural food preservatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Terpenes and terpenoids as main bioactive compounds of essential oils, their roles in human health and potential application as natural food preservatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [comparative analysis of terpinyl butyrate with other terpene esters]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1594661#comparative-analysis-of-terpinyl-butyrate-with-other-terpene-esters]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com